

In-depth literature review on Clearfil Photo Posterior

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Compound of Interest

Compound Name: Clearfil Photo Posterior

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In-Depth Literature Review: Clearfil Photo Posterior

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

Clearfil Photo Posterior is a light-curing, radiopaque composite restorative material designed for use in posterior dental restorations. Developed by Kuraray Noritake Dental Inc., this material is recognized for its handling characteristics, durability, and clinical performance. This technical guide provides a comprehensive review of the available scientific literature on **Clearfil Photo Posterior**, focusing on its composition, mechanical and physical properties, and clinical efficacy. Detailed experimental protocols from key studies are included to provide a thorough understanding of the data presented.

Composition and Material Properties

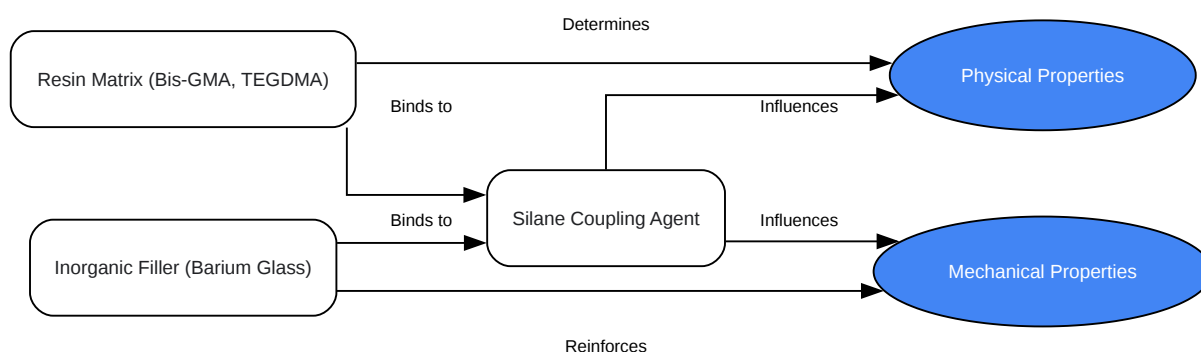
Clearfil Photo Posterior is a composite resin characterized by a specific formulation of inorganic fillers and a resin matrix. Understanding its composition is fundamental to appreciating its clinical behavior and performance.

Data Presentation: Composition

Component	Specification	Source
Resin Matrix	Bis-GMA, TEGDMA	[1]
Inorganic Filler	Barium glass	[1]
Filler Content (by weight)	85%	[1]
Filler Content (by volume)	72%	[1]
Filler Particle Size Range	0.04 μm to 54 μm	[1]

Signaling Pathways and Logical Relationships

The chemical composition of **Clearfil Photo Posterior** dictates its physical and mechanical properties. The interaction between the resin matrix and the filler particles is crucial for its performance.



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Figure 1: Compositional Relationship of **Clearfil Photo Posterior**.

Mechanical Properties

The mechanical properties of a dental composite are critical indicators of its ability to withstand the forces of mastication in the posterior oral environment. While specific data for **Clearfil Photo Posterior** is limited in the readily available literature, this section will present data for

closely related "Clearfil" products to provide a comparative context. It is imperative to note that these values are not directly attributable to **Clearfil Photo Posterior**.

Data Presentation: Mechanical Properties of Related "Clearfil" Composites

Property	Clearfil Majesty Posterior	Clearfil Photo Core	Source
Compressive Strength	504 MPa	333 MPa	[2],[3]
Flexural Strength	177 MPa	152 MPa	[2],[3]

Physical Properties

Key physical properties such as wear resistance, polymerization shrinkage, water sorption, and depth of cure are essential for the long-term clinical success of a restorative material.

Wear Resistance

A 3-year clinical study evaluated the in-vivo wear of **Clearfil Photo Posterior** restorations.[4]

Experimental Protocol: Clinical Wear Evaluation

- **Study Design:** Sixty Class I and Class II restorations were placed in premolars and molars.
- **Restoration Placement:** Enamel margins were etched with 37% phosphoric acid gel for 60 seconds. Dentin surfaces were etched with K-etchant gel (37% phosphoric acid in glycerine) for 40 seconds, followed by the application of Clearfil Photo Bond. **Clearfil Photo Posterior** was placed in three increments, with each increment being light-cured for 20 seconds, and the final increment for 60 seconds.
- **Evaluation:** Restorations were evaluated at 36 months using the USPHS system and M-L indirect scale.
- **Wear Measurement:** The adjusted mean wear was measured from replicas of the restorations.

Results:

Property	Value	Source
In-vivo Wear Rate	4.9 microns per year	[4]

Polymerization Shrinkage

Volumetric shrinkage during polymerization can lead to stress at the restoration-tooth interface, potentially causing marginal gaps and microleakage. While a specific value for **Clearfil Photo Posterior** is not available, data for a related product is presented for context.

Property	Clearfil Majesty Posterior	Source
Volumetric Polymerization Shrinkage	1.5%	[2]

Experimental Protocol: Measurement of Volumetric Polymerization Shrinkage (General Method)

A common method for determining volumetric polymerization shrinkage is the Archimedes' principle.



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Figure 2: Workflow for Polymerization Shrinkage Measurement.

Water Sorption and Solubility

Water sorption and solubility can affect the dimensional stability and longevity of a composite restoration. These properties are typically measured according to ISO 4049 standards. While specific data for **Clearfil Photo Posterior** is not available, the general experimental protocol is outlined below.

Experimental Protocol: Water Sorption and Solubility (ISO 4049)

- **Specimen Preparation:** Disc-shaped specimens (typically 15 mm in diameter and 1 mm thick) are prepared and cured according to the manufacturer's instructions.
- **Initial Conditioning:** Specimens are stored in a desiccator at 37°C until a constant mass (m1) is achieved.
- **Water Immersion:** The specimens are then immersed in distilled water at 37°C for 7 days.
- **Mass after Immersion:** After 7 days, the specimens are removed, blotted dry, and weighed to determine the mass (m2).
- **Final Conditioning:** The specimens are re-conditioned in the desiccator until a constant mass (m3) is reached.
- **Calculations:**
 - Water Sorption (Wsp) in $\mu\text{g}/\text{mm}^3 = (m2 - m3) / V$
 - Solubility (Wsl) in $\mu\text{g}/\text{mm}^3 = (m1 - m3) / V$
 - Where V is the volume of the specimen in mm^3 .

Depth of Cure

The depth of cure determines the thickness of a composite increment that can be reliably polymerized. The ISO 4049 standard provides a method for its determination.

Experimental Protocol: Depth of Cure (ISO 4049)

- **Specimen Preparation:** A cylindrical mold (typically 4 mm in diameter and 6-8 mm in height) is placed on a transparent matrix strip on a flat surface. The mold is filled with the composite material.
- **Light Curing:** The composite is irradiated with a curing light from the top surface for the manufacturer's recommended time.

- **Removal of Uncured Material:** The specimen is removed from the mold, and the uncured material at the bottom is scraped away with a plastic spatula.
- **Measurement:** The height of the remaining cured cylinder is measured with a caliper.
- **Calculation:** The depth of cure is calculated as half of the measured height of the cured cylinder.

Clinical Performance

The ultimate measure of a restorative material's success is its long-term clinical performance. A three-year clinical trial of **Clearfil Photo Posterior** provided valuable insights into its behavior in posterior restorations.^[4]

Data Presentation: 3-Year Clinical Evaluation of Clearfil Photo Posterior

USPHS Criteria	Rating at 36 Months
Surface Texture	Bravo (for essentially all restorations)
Other Characteristics	Alpha
Secondary Caries	One reported case
Post-operative Sensitivity	None reported

Conclusion

Clearfil Photo Posterior is a well-established posterior composite restorative material. The available literature indicates that it possesses favorable handling characteristics and demonstrates good clinical performance, particularly in terms of wear resistance and lack of post-operative sensitivity. While specific quantitative data for some mechanical and physical properties are not readily available in the public domain, the information on its composition and the results from clinical studies provide a strong foundation for its use in posterior restorations. Further independent in-vitro studies would be beneficial to provide a more complete quantitative profile of this material. Researchers and clinicians are encouraged to consult the manufacturer's technical data sheets for the most current and detailed information.

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